

# CAS number 105864-15-1 research applications

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## Compound of Interest

Compound Name: *Morwet EFW*

Cat. No.: *B1166135*

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An In-Depth Technical Guide to CAS Number 105864-15-1 (**Morwet EFW**)

For Researchers, Scientists, and Formulation Professionals

## Executive Summary

CAS number 105864-15-1 is assigned to a chemical blend known commercially as **Morwet EFW**. This substance is a sodium alkyl naphthalene sulfonate blend, a type of anionic surfactant.<sup>[1][2][3][4]</sup> Its primary function is to act as a high-performance wetting agent and dispersant.<sup>[2][5][6][7][8][9][10]</sup> While some chemical suppliers generically list it for "chemical research" or as a "pharmaceutical intermediate," its documented applications are overwhelmingly in formulation science, particularly within the agricultural sector for pesticide and herbicide formulations.<sup>[6][7][10][11]</sup> This guide provides a comprehensive overview of its physicochemical properties, mechanism of action as a surfactant, and its principal applications, tailored for professionals in chemical and formulation science.

## Physicochemical Properties

**Morwet EFW** is characterized by its excellent wetting capabilities, which are quantified by standard industry tests. The following table summarizes the available quantitative data for **Morwet EFW** powder.

Property	Value	Method / Conditions	Reference
Appearance	Powder	at 25°C	[3]
Active Content	≥ 95.0%	[3]	[3]
Moisture	≤ 2.0%	[3]	
pH	7.5 - 10.0	5% in water	
Salt Content	≤ 2.5%	[3]	[3]
Surface Tension	32 mN/m	Du Noüy ring method, 25°C, 0.1% concentration	
Wetting Power	17 seconds	Draves test, 25°C, 0.1% concentration	
Foam Height (DI Water)	Initial: 120 mm; After 5 min: 60 mm	Ross-Miles, 25°C, 0.05% in de-ionised water	[3]
Foam Height (Hard Water)	Initial: 30 mm; After 5 min: 10 mm	Ross-Miles, 25°C, 0.05% in Standard Water D	[3]

## Mechanism of Action: Surfactant Chemistry

The functionality of sodium alkyl naphthalene sulfonate stems from its amphiphilic molecular structure. The molecule contains a hydrophobic (water-repelling) alkyl naphthalene group and a hydrophilic (water-attracting) sulfonate group.[7][10] When introduced into a system of an insoluble solid and water, these molecules orient themselves at the solid-liquid interface.

This orientation reduces the interfacial tension between the solid particles and the water, allowing the water to spread over the surface of the particles more effectively—a process known as wetting. As a dispersant, the hydrophobic tails adsorb onto the particle surfaces, while the hydrophilic heads extend into the water, creating a repulsive electrostatic barrier that prevents the particles from agglomerating.

Caption: Mechanism of particle dispersion by anionic surfactants.

## Research and Industrial Applications

The primary application of **Morwet EFW** is as a formulation aid. Its excellent wetting and dispersing properties make it a critical component in solid formulations that need to be readily dispersed in water.

- **Agriculture:** It is a benchmark wetting agent for solid agrochemical formulations such as Wettable Powders (WP) and Water Dispersible Granules (WDG).<sup>[6][11]</sup> It ensures that when these products are mixed with water in a spray tank, the active ingredient disperses quickly and uniformly.
- **Industrial Cleaning:** Used in detergents and cleaners for its ability to help remove greasy soils and function effectively in hard water.<sup>[7][8]</sup>
- **Textile Industry:** Employed as a wetting and leveling agent in dyeing processes to ensure uniform color application.<sup>[7][10]</sup>
- **Construction:** Acts as a superplasticizer in concrete admixtures, improving the workability and dispersion of cement particles.<sup>[7][10]</sup>

While its use is not documented in preclinical or clinical drug development as an active substance, its properties are highly relevant for formulation scientists in the pharmaceutical industry who may require effective wetting agents for poorly soluble active pharmaceutical ingredients (APIs) in certain dosage forms.

## Experimental Protocols: Performance Evaluation

Detailed protocols for specific biological experiments are not applicable to this compound. However, the evaluation of its performance as a surfactant follows standardized industrial methods.

### Draves Wetting Test (ASTM D2281)

This test measures the time required for a weighted skein of cotton yarn to sink in a solution of the wetting agent. A shorter sinking time indicates better wetting performance.



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Caption: Standard workflow for the Draves Wetting Test.

## Surface Tension Measurement (Du Noüy Ring Method)

This method quantifies how effectively a surfactant reduces the surface tension of water. A lower surface tension value indicates a more potent surfactant.

- **Solution Preparation:** Prepare a solution of the surfactant in deionized water at a specified concentration (e.g., 0.1%).
- **Instrument Calibration:** Calibrate a tensiometer using a substance with a known surface tension.
- **Measurement:** A platinum-iridium ring is submerged into the solution and then slowly pulled through the liquid's surface.
- **Force Recording:** The instrument measures the maximum force required to pull the ring through the interface just before the liquid film breaks.
- **Calculation:** This force is then converted into the surface tension value, typically expressed in millinewtons per meter (mN/m).

## Toxicological and Safety Profile

The available Material Safety Data Sheet (MSDS) indicates that the product is expected to be moderately toxic to aquatic organisms. A study by the National Toxicology Program (NTP) on naphthalene, a related chemical, found evidence of carcinogenic activity in rats.<sup>[12]</sup> Users should handle the material in accordance with standard laboratory safety procedures, including the use of personal protective equipment, and prevent its release into the environment.

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